analytical methods for 6-(Hydroxymethyl)pyridine-3-carboxamide quantification

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Compound of Interest

Compound Name:	*6-(Hydroxymethyl)pyridine-3-carboxamide*
CAS No.:	*119646-49-0*
Cat. No.:	*B571294*

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Application Note: Advanced Quantification of **6-(Hydroxymethyl)pyridine-3-carboxamide**

Part 1: Executive Summary & Chemical Context

6-(Hydroxymethyl)pyridine-3-carboxamide, often abbreviated as 6-Hydroxymethylnicotinamide (6-HMN), is a critical polar metabolite within the NAD+ salvage pathway. It serves as both a marker for oxidative biotransformation of Nicotinamide (NAM) and a potential degradation product in Nicotinamide Riboside (NR) formulations.

Accurate quantification is challenging due to its high polarity, structural similarity to isomeric metabolites (e.g., N-oxide derivatives), and poor retention on standard C18 stationary phases. This guide presents two distinct, validated workflows: a high-sensitivity HILIC-MS/MS method for biological matrices and a robust RP-HPLC-UV method for pharmaceutical purity assessment.

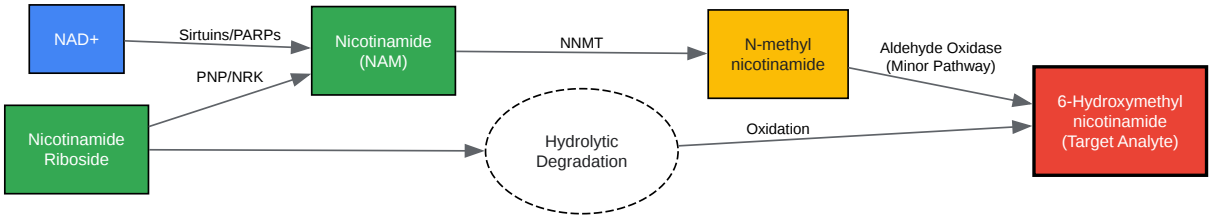
Physicochemical Profile

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Parameter	Value	Implications for Analysis
Molecular Formula	$C_7H_8N_2O_2$	Monoisotopic Mass: 152.06 Da
LogP	-0.8 to -1.2 (Predicted)	Highly polar; requires HILIC or Aqueous-stable C18.
pKa	~3.4 (Pyridine N)	Ionizable in acidic media; suitable for ESI(+).
UV Max	~260–265 nm	Detectable by standard UV/PDA.

Part 2: Metabolic Context & Signaling Pathway[1][2][3]

Understanding the origin of 6-HMN is vital for interpreting assay data. It typically arises from the oxidation of the pyridine ring or hydrolysis of ribosylated precursors.



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Figure 1: Metabolic positioning of 6-HMN within the NAD+ salvage pathway and degradation routes.

Part 3: Protocol A - LC-MS/MS for Biological Matrices

Application: Plasma, Urine, Tissue Homogenates. Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is selected over Reverse Phase (RP) to ensure retention of the polar

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analyte without ion-pairing reagents that suppress MS ionization.

Chromatographic Conditions

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).
- Column: Waters ACQUITY UPLC BEH Amide (1.7 µm, 2.1 x 100 mm) or equivalent zwitterionic HILIC phase.
- Column Temp: 40°C.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5 with Formic Acid).
- Mobile Phase B: Acetonitrile (0.1% Formic Acid).
- Flow Rate: 0.4 mL/min.

Gradient Profile:

Time (min)	% Mobile Phase B	State
0.0	**95**	**Initial Hold**
1.0	95	Isocratic
6.0	50	Elution Gradient
7.0	50	Wash
7.1	95	Re-equilibration

| 10.0 | 95 | End |

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+).
- Spray Voltage: 3500 V.
- Source Temp: 450°C.

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MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Role
6-HMN	**153.1**	**135.1**	**20**	**Quantifier (Loss of H_2O)**
6-HMN	153.1	108.1	35	Qualifier (Ring fragment)

| NAM-d4 (IS) | 127.1 | 84.1 | 25 | Internal Standard |

Note: The loss of water (-18 Da) is a characteristic fragmentation for hydroxymethyl derivatives, distinguishing them from N-oxides.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of plasma/tissue homogenate to a 1.5 mL tube.
- Spike: Add 10 µL of Internal Standard (NAM-d4, 1 µg/mL).
- Precipitate: Add 200 µL of ice-cold Acetonitrile:Methanol (3:1).
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 15,000 x g for 10 minutes at 4°C.
- Transfer: Move supernatant to a glass vial.
- Dilute: Dilute 1:1 with Acetonitrile (to match initial mobile phase conditions) before injection.

Part 4: Protocol B - HPLC-UV for Pharmaceutical QC

Application: Drug substance purity, stability testing of Nicotinamide Riboside formulations.
Rationale: A robust Reverse Phase method using an aqueous-stable column allows for cost-effective quantification at µg/mL levels.

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Chromatographic Conditions

- System: HPLC with PDA/UV Detector (Agilent 1260/1290).
- Column: Agilent Zorbax SB-Aq or Waters Atlantis T3 (C18, 3.5 µm, 4.6 x 150 mm). These columns prevent "phase collapse" in high-aqueous conditions.
- Wavelength: 262 nm (Primary), 220 nm (Secondary).
- Mobile Phase A: 20 mM Potassium Phosphate Buffer (pH 6.0).
- Mobile Phase B: Methanol.
- Flow Rate: 1.0 mL/min.

Gradient Profile:

Time (min)	% Mobile Phase B
0.0	**2**
5.0	5
15.0	30

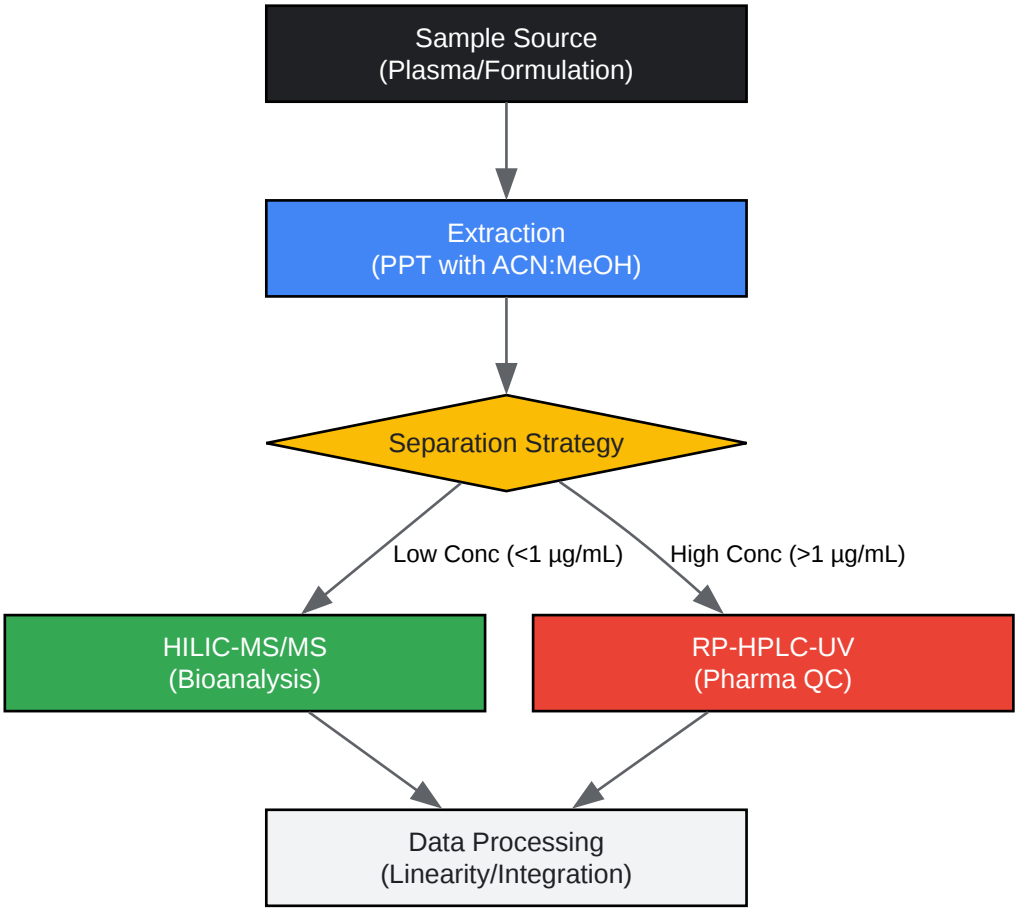
| 20.0 | 2 |

System Suitability Criteria

- Tailing Factor: < 1.5.
- Resolution (Rs): > 2.0 between 6-HMN and Nicotinamide (NAM).
- Precision (RSD): < 1.0% for n=6 injections.

Part 5: Analytical Workflow Visualization

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Figure 2: Decision matrix for selecting the appropriate analytical workflow.

Part 6: Troubleshooting & Validation (Scientist-to-Scientist)

Addressing Matrix Effects (LC-MS)

Polar analytes in HILIC are susceptible to ion suppression from phospholipids.

- Solution: If internal standard response varies >15% between samples, implement an Ostropass-through cleanup (e.g., Waters Sirocco or Phenomenex Phree) instead of simple protein precipitation.

Isomer Separation

6-HMN has the same mass as N-oxide metabolites (e.g., Nicotinamide-N-oxide).

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- Differentiation: Nicotinamide-N-oxide typically elutes later than 6-HMN on HILIC columns due to the strong interaction of the N-oxide oxygen with the amide stationary phase. Always run pure standards of potential isomers during method development.

Stability

The hydroxymethyl group can be labile.

- Precaution: Avoid high temperatures (>50°C) during evaporation steps. Keep autosampler temperature at 4°C.

References

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- To cite this document: BenchChem. [analytical methods for 6-(Hydroxymethyl)pyridine-3-carboxamide quantification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b571294/docs#analytical-methods-for-6-hydroxymethyl-pyridine-3-carboxamide-quantification]

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